

Furyl Hydroxymethyl Ketone: Spectroscopic Data Guide

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Furyl hydroxymethyl ketone

CAS No.: 17678-19-2

Cat. No.: S752361

[Get Quote](#)

The following sections provide a technical summary of the available GC-MS and related data for **Furyl hydroxymethyl ketone** (CAS 17678-19-2), a compound used as a diverse synthesis reagent [1].

Compound Identification and Basic Properties

Basic Identifiers

- **IUPAC Name:** 1-(2-Furanyl)-2-hydroxyethanone [2] [3]
- **CAS Registry Number:** 17678-19-2 [2] [3] [4]
- **Molecular Formula:** C₆H₆O₃ [2] [3] [4]
- **Molecular Weight:** 126.11 g/mol [2] [3] [4]
- **InChIKey:** RSZZMVPSHLKFQY-UHFFFAOYSA-N [2] [3]

Estimated Physical Properties (for experimental planning)

- **Boiling Point:** 239 - 240 °C at 760 mmHg (estimated) [4]
- **Flash Point:** 98.8 °C (210 °F) (estimated) [4]
- **Water Solubility:** ~1,000,000 mg/L at 25 °C (estimated) [4]
- **logP (o/w):** -0.366 (estimated) [4]

Experimental GC-MS and Chromatography Data

Mass Spectrometry (Electron Ionization)

The mass spectrum for **Furyl hydroxymethyl ketone** is available for viewing from the NIST Mass Spectrometry Data Center (MS number: **413768**) [2]. The display is interactive and requires a browser with JavaScript and HTML 5 support. Please note that due to licensing restrictions, this particular spectrum cannot be downloaded [2].

Gas Chromatography Retention Indices

The table below lists experimentally determined retention index (RI) values for **Furyl hydroxymethyl ketone** on different polar stationary phases, as compiled by NIST [3]. These values are crucial for method development and compound identification.

Active Phase	Column Length (m)	Carrier Gas	Temperature Program	Retention Index (I)	Reference
Stabilwax	30	Helium	35 °C (hold), 3 °C/min → 100 °C, 5 °C/min → 240 °C (hold 10 min)	2019	Chinnici, Guerrero, et al., 2009 [3]
BP-20	30	Helium	50 °C (1 min), 2.5 °C/min → 100 °C, 2 °C/min → 180 °C, 15 °C/min → 220 °C	1984	Pontes, Marques, et al., 2007 [3]

Experimental Protocols and Methodology

GC-MS Analysis for Vinegar Volatiles (Stabilwax Method)

This method was used to characterize volatile compounds in quality vinegars with protected European geographical indication [3].

- **Sample Preparation:** Not detailed in the compiled data.

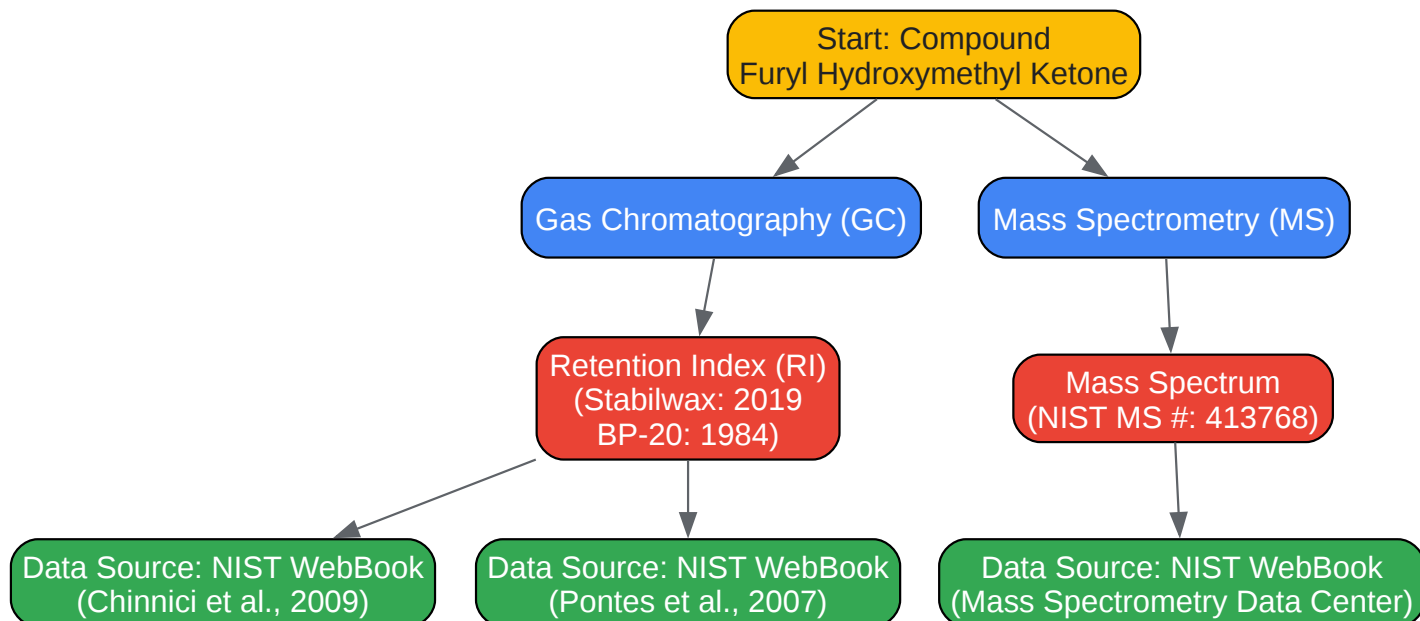
- **GC-MS Configuration:**
 - **Column:** Stabilwax capillary column (30 m x 0.25 mm, 0.25 μm film thickness) [3].
 - **Carrier Gas:** Helium [3].
 - **Temperature Program:** Initial temperature 35 $^{\circ}\text{C}$, held for an unspecified time, then ramped at 3 $^{\circ}\text{C}/\text{min}$ to 100 $^{\circ}\text{C}$, followed by a second ramp at 5 $^{\circ}\text{C}/\text{min}$ to a final temperature of 240 $^{\circ}\text{C}$, which was held for 10 minutes [3].
- **Identification:** Compounds were identified by comparing their mass spectra and retention indices with reference standards or data from mass spectral libraries [3].

HS-SPME-GC-MS for Honey Volatiles (BP-20 Method)

This method was applied for the screening of volatile compositions from Portuguese multifloral honeys [3].

- **Sample Preparation:** Headspace Solid-Phase Microextraction (HS-SPME). Specific fiber type and extraction conditions are detailed in the original publication (Pontes, Marques, et al., 2007) [3].
- **GC-MS Configuration:**
 - **Column:** BP-20 capillary column (30 m x 0.25 mm, 0.25 μm film thickness) [3].
 - **Carrier Gas:** Helium [3].
 - **Temperature Program:** Initial temperature 50 $^{\circ}\text{C}$ held for 1 minute, then ramped at 2.5 $^{\circ}\text{C}/\text{min}$ to 100 $^{\circ}\text{C}$, followed by a ramp at 2 $^{\circ}\text{C}/\text{min}$ to 180 $^{\circ}\text{C}$, and finally a fast ramp at 15 $^{\circ}\text{C}/\text{min}$ to 220 $^{\circ}\text{C}$ [3].
- **Detection:** Mass spectrometry was performed with a quadrupole mass spectrometer [3].

This workflow outlines the relationship between the analytical techniques and data sources for characterizing **Furyl hydroxymethyl ketone**.



[Click to download full resolution via product page](#)

Key Information for Researchers

- **Occurrence:** This compound has been identified in natural sources and extractives, including *cichorium intybus l.* (chicory) root extract and strawberry jam [4].
- **Safety for Transport:** This compound is classified as a **Dangerous Good** for transport and may be subject to additional shipping charges [1].
- **Handling:** The available safety information from the search results is limited. A comprehensive safety assessment should be conducted prior to experimental work.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Furyl hydroxymethyl ketone | CAS 17678-19-2 [scbt.com]

2. Furyl hydroxymethyl ketone - the NIST WebBook [webbook.nist.gov]
3. Furyl hydroxymethyl ketone - the NIST WebBook [webbook.nist.gov]
4. 2- furyl , 17678-19-2 hydroxymethyl ketone [thegoodscentcompany.com]

To cite this document: Smolecule. [Furyl Hydroxymethyl Ketone: Spectroscopic Data Guide].

Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b752361#furyl-hydroxymethyl-ketone-spectroscopic-data-gc-ms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com